

# Physicochemical properties and solubility of 7-Bromo-6-Chloro-4(3H)-Quinazolinone

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## Compound of Interest

Compound Name: 7-Bromo-6-Chloro-4(3H)-  
Quinazolinone

Cat. No.: B023688

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## An In-depth Technical Guide to the Physicochemical Properties and Solubility of 7-Bromo-6-Chloro-4(3H)-Quinazolinone

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of a compound is fundamental to its application. This guide provides a detailed overview of **7-Bromo-6-Chloro-4(3H)-Quinazolinone**, a key intermediate in pharmaceutical synthesis.

## Chemical Identity and Structure

**7-Bromo-6-Chloro-4(3H)-Quinazolinone** is a halogenated quinazolinone derivative. Its chemical structure is foundational to its physical and biological properties.

- IUPAC Name: 7-bromo-6-chloro-3H-quinazolin-4-one
- CAS Number: 17518-98-8[1][2][3][4][5][6][7]
- Molecular Formula: C<sub>8</sub>H<sub>4</sub>BrClN<sub>2</sub>O[1][3][4][6]

## Physicochemical Properties

The key physicochemical data for **7-Bromo-6-Chloro-4(3H)-Quinazolinone** are summarized in the table below. These properties are crucial for predicting its behavior in various chemical and biological systems.

Property	Value	Source(s)
Molecular Weight	259.49 g/mol	[1][2][3][4][7]
Melting Point	>300°C	[2][5][7]
Boiling Point	481.8°C at 760 mmHg (Predicted)	[2][7]
Appearance	White to Yellow Solid / Pale-yellow solid	[4][6]
Purity	≥95%, ≥98%, ≥99%	[1][2][4][7]
pKa	-0.55 ± 0.20 (Predicted)	[5]
InChI	InChI=1S/C8H4BrClN2O/c9-5-2-7-4(1-6(5)10)8(13)12-3-11-7/h1-3H,(H,11,12,13)	[2][4][5][7]
SMILES	O=c1[nH]cnc2cc(Br)c(Cl)cc12	[4]

## Solubility Profile

The solubility of a compound is a critical factor in its formulation and delivery. **7-Bromo-6-Chloro-4(3H)-Quinazolinone** exhibits the following solubility:

Solvent	Solubility	Source(s)
DMSO	Soluble	[3][5]

Note: Further quantitative solubility data in a broader range of solvents is not readily available in the provided search results. Standard laboratory procedures would be required to establish a more comprehensive solubility profile.

## Experimental Protocols

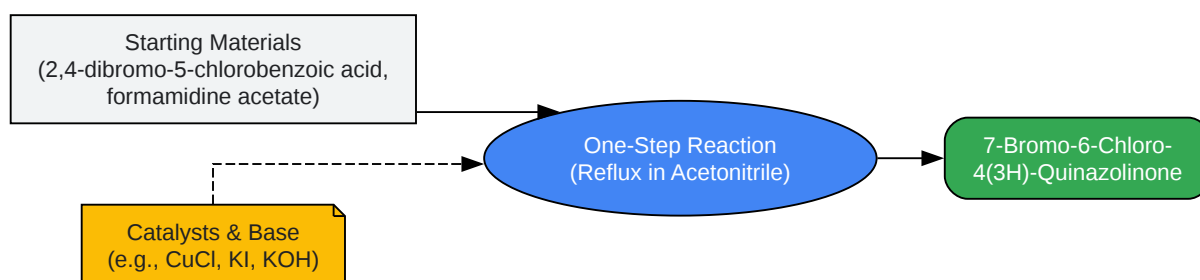
Detailed experimental protocols for determining the specific physicochemical properties of this exact compound are not publicly available. However, standard methodologies are employed for such characterizations.

## Synthesis of 7-Bromo-6-Chloro-4(3H)-Quinazolinone

A documented method for the synthesis of **7-Bromo-6-Chloro-4(3H)-Quinazolinone** involves the reaction of 2,4-dibromo-5-chlorobenzoic acid with formamidine acetate.[8] This one-step process is noted for its efficiency and suitability for industrial production.[8]

General Protocol:

- 2,4-dibromo-5-chlorobenzoic acid, a catalyst (e.g., cuprous chloride or cuprous bromide), a second catalyst (e.g., potassium iodide or sodium iodide), an inorganic base (e.g., potassium hydroxide or sodium hydroxide), formamidine acetate, and a solvent (e.g., acetonitrile) are added to a reaction vessel.[8]
- The mixture is heated under reflux and stirred for a period of 18-20 hours to complete the reaction.[8]



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Caption: Synthetic pathway for **7-Bromo-6-Chloro-4(3H)-Quinazolinone**.

## Determination of Physicochemical Properties

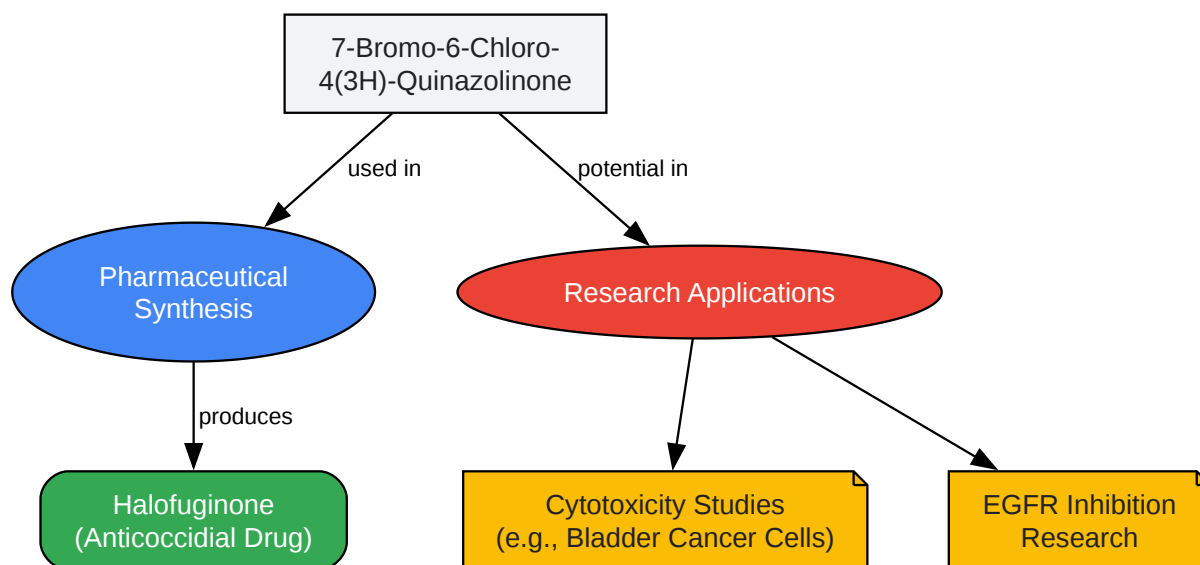
- Melting Point:** Typically determined using a melting point apparatus where the sample is heated slowly, and the temperature range from the first appearance of liquid to complete liquefaction is recorded.
- Solubility:** A known amount of the solid is added incrementally to a fixed volume of the solvent at a constant temperature with agitation. The point at which no more solid dissolves

determines the saturation solubility.

- Purity: Assessed using techniques like High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC), often coupled with Mass Spectrometry (MS) for structural confirmation.

## Biological Context and Applications

**7-Bromo-6-Chloro-4(3H)-Quinazolinone** is primarily recognized as a crucial intermediate in the synthesis of Halofuginone.[3][8] Halofuginone is an anticoccidial drug used in poultry.[8][9] The quinazolinone scaffold, in general, is present in many compounds with a wide range of biological activities, including antimicrobial and antitumor effects.[10] Some derivatives have shown cytotoxic effects against cancer cells and antiproliferative effects related to the epidermal growth factor receptor (EGFR).[4]



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Caption: Role and applications of **7-Bromo-6-Chloro-4(3H)-Quinazolinone**.

## Safety Information

The compound is associated with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful

if inhaled), and H335 (May cause respiratory irritation).[2] It is designated with the GHS07 pictogram for "Harmful".[2] Appropriate personal protective equipment should be used when handling this chemical.

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